

# In-Depth Technical Guide: Methyl 2-cyano-5-methoxybenzoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Methyl 2-cyano-5-methoxybenzoate*

Cat. No.: *B156419*

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CAS Number: 127510-95-6

## A Comprehensive Overview for Researchers and Drug Development Professionals

This technical guide provides a detailed overview of **Methyl 2-cyano-5-methoxybenzoate**, a key chemical intermediate with significant applications in organic synthesis and medicinal chemistry. This document is intended for researchers, scientists, and professionals involved in drug development and other areas of chemical research.

## Chemical and Physical Properties

**Methyl 2-cyano-5-methoxybenzoate** is a substituted aromatic compound containing a methyl ester, a cyano group, and a methoxy group. These functional groups contribute to its reactivity and utility as a versatile building block in the synthesis of more complex molecules.

| Property          | Value  | Source                     |
|-------------------|--|----------------------------|
| CAS Number        | 127510-95-6  | Multiple Sources           |
| Molecular Formula | C <sub>10</sub> H <sub>9</sub> NO <sub>3</sub>   | Multiple Sources           |
| Molecular Weight  | 191.18 g/mol   | Multiple Sources           |
| Appearance        | White to off-white crystalline powder  | Supplier Data              |
| Purity            | ≥97%   | Supplier Data              |
| Melting Point     | 98-102 °C  | Supplier Data              |
| Solubility        | Soluble in common organic solvents such as dichloromethane, ethyl acetate, and methanol. | General Chemical Knowledge |

## Synthesis of Methyl 2-cyano-5-methoxybenzoate

The synthesis of **Methyl 2-cyano-5-methoxybenzoate** can be achieved through a two-step process starting from 2-amino-5-methoxybenzoic acid. The first step involves a Sandmeyer reaction to introduce the cyano group, followed by an esterification of the resulting carboxylic acid.

## Experimental Protocol: Synthesis of 2-cyano-5-methoxybenzoic acid

This protocol is based on a standard Sandmeyer reaction followed by hydrolysis.

Materials:

- 2-amino-5-methoxybenzoic acid
- Hydrochloric acid (HCl)
- Sodium nitrite (NaNO<sub>2</sub>)

- Copper(I) cyanide (CuCN)
- Sodium cyanide (NaCN)
- Sodium hydroxide (NaOH)
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Magnesium sulfate (MgSO<sub>4</sub>)
- Deionized water
- Ice

Procedure:

- Diazotization:
  - In a flask, dissolve 2-amino-5-methoxybenzoic acid in a solution of hydrochloric acid and water.
  - Cool the mixture to 0-5 °C in an ice bath.
  - Slowly add a solution of sodium nitrite in water dropwise, maintaining the temperature below 5 °C.
  - Stir the mixture for 30 minutes at this temperature to ensure complete formation of the diazonium salt.
- Cyanation (Sandmeyer Reaction):
  - In a separate flask, prepare a solution of copper(I) cyanide and sodium cyanide in water.
  - Slowly add the cold diazonium salt solution to the cyanide solution. Vigorous nitrogen evolution will be observed.
  - After the addition is complete, warm the mixture to room temperature and then heat to 50-60 °C for 1 hour to ensure complete reaction.

- Hydrolysis and Work-up:
  - Cool the reaction mixture and acidify with concentrated HCl to pH 1-2.
  - Extract the product with dichloromethane (3 x 50 mL).
  - Combine the organic layers and wash with brine.
  - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield crude 2-cyano-5-methoxybenzoic acid.
  - The crude product can be purified by recrystallization.

## Experimental Protocol: Esterification to Methyl 2-cyano-5-methoxybenzoate

This protocol describes a standard Fischer esterification.

Materials:

- 2-cyano-5-methoxybenzoic acid
- Methanol (MeOH)
- Sulfuric acid (H<sub>2</sub>SO<sub>4</sub>, concentrated)
- Sodium bicarbonate (NaHCO<sub>3</sub>) solution (saturated)
- Brine
- Ethyl acetate (EtOAc)
- Magnesium sulfate (MgSO<sub>4</sub>)

Procedure:

- Reaction Setup:

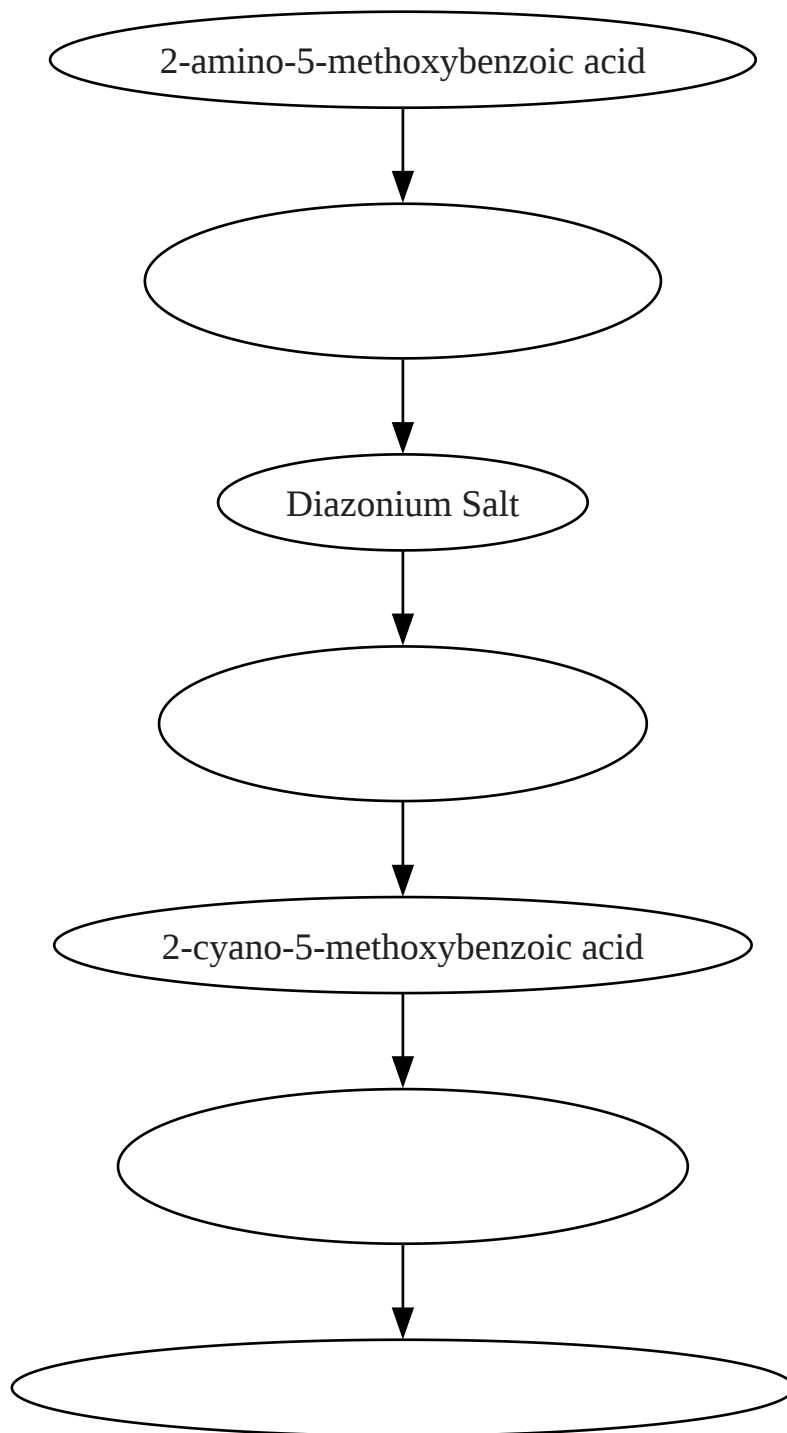
- In a round-bottom flask, dissolve 2-cyano-5-methoxybenzoic acid in an excess of methanol.
- Carefully add a catalytic amount of concentrated sulfuric acid (a few drops) to the solution.
- Reflux:
  - Heat the mixture to reflux and maintain for 4-6 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Work-up:
  - After the reaction is complete, cool the mixture to room temperature.
  - Remove the excess methanol under reduced pressure.
  - Dissolve the residue in ethyl acetate and wash with a saturated sodium bicarbonate solution to neutralize the acid catalyst.
  - Wash the organic layer with brine.
  - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude **Methyl 2-cyano-5-methoxybenzoate**.
- Purification:
  - The crude product can be purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent.

## Applications in Drug Discovery

**Methyl 2-cyano-5-methoxybenzoate** is a valuable building block in the synthesis of various heterocyclic compounds and other complex organic molecules that are often investigated for their therapeutic potential. The cyano and ester functionalities provide reactive handles for a variety of chemical transformations.

## Visualized Workflows

## Synthesis Workflow



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#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)